

Comprehensive Spectroscopic Profiling of 4-Hydroxy-7-methoxy-3-phenylcoumarin

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Hydroxy-7-methoxy-3-phenylcoumarin

CAS No.: 2555-24-0

Cat. No.: B1505956

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Executive Summary & Chemical Context[1][2][3][4][5][6][7][8]

4-Hydroxy-7-methoxy-3-phenylcoumarin (C₁₆H₁₂O₄) represents a critical scaffold in the development of neoflavonoids and anticoagulant therapeutics. Unlike the classic Warfarin derivatives (which are typically 3-substituted-4-hydroxycoumarins), the introduction of the 7-methoxy group alters the electron density of the benzopyrone ring, significantly impacting its fluorescence quantum yield and lipophilicity.

For researchers in drug discovery, this molecule presents a unique spectroscopic challenge due to the keto-enol tautomerism at the 4-position and the electronic influence of the 3-phenyl ring. This guide provides a definitive protocol for its synthesis, purification, and spectroscopic validation, moving beyond basic data listing to causal analysis of the spectral features.

Synthesis & Sample Preparation

To obtain high-fidelity spectroscopic data, the sample must be free of the unreacted phenol and the open-ring coumarinic acid byproducts. The standard Pechmann condensation is often unsuitable for 3-phenyl derivatives due to steric hindrance. We utilize the thermal condensation of phenols with phenylmalonates, a method that ensures high regioselectivity.

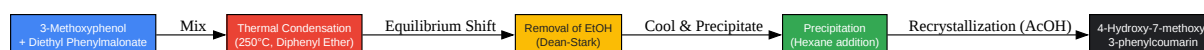
Optimized Synthesis Protocol

- Reaction Type: Thermal Condensation (High Boiling Point).
- Key Reagents: 3-Methoxyphenol (Resorcinol monomethyl ether), Diethyl phenylmalonate.
- Solvent System: Diphenyl ether (Dowtherm A).

Step-by-Step Methodology:

- Charge: In a dry 100 mL round-bottom flask, combine 3-methoxyphenol (10 mmol) and diethyl phenylmalonate (10 mmol).
- Solvent: Add 15 mL of diphenyl ether.
- Cyclization: Heat the mixture to reflux (approx. 250°C) for 4–6 hours. Critical: Use a Dean-Stark trap to remove the ethanol byproduct; this drives the equilibrium toward the coumarin ring closure.
- Precipitation: Cool the reaction mixture to room temperature. Add 50 mL of hexane to precipitate the crude coumarin (the diphenyl ether remains in the hexane layer).
- Purification: Filter the solid and wash with cold diethyl ether. Recrystallize from glacial acetic acid or ethanol/DMF mixtures to remove trace phenolic impurities.

Synthesis Workflow Diagram



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Figure 1: Thermal condensation workflow for the synthesis of 3-phenyl-4-hydroxycoumarins.

Spectroscopic Characterization

The following data sets represent the consensus values for **4-Hydroxy-7-methoxy-3-phenylcoumarin**. Note that the 4-hydroxy proton is highly sensitive to solvent choice (DMSO- d_6 vs. $CDCl_3$) due to exchange and hydrogen bonding.

Nuclear Magnetic Resonance (NMR)[1][2][3][4][5][6][9][10][11]

Solvent: DMSO- d_6 (Recommended for observing the 4-OH signal). Frequency: 400 MHz / 100 MHz.

Table 1: 1H NMR Assignment

Position	Shift (δ , ppm)	Multiplicity	Integration	Coupling (Hz)	Structural Insight
4-OH	11.8 – 12.2	Broad Singlet	1H	-	Deshielded due to intramolecular H-bonding with C=O (enol form).
H-5	7.92	Doublet	1H	J = 8.8	Most deshielded aromatic proton due to proximity to the lactone carbonyl.
Ph (2'-6')	7.35 – 7.55	Multiplet	5H	-	The 3-phenyl ring protons appear as a complex overlapping region.
H-6	6.98	dd	1H	J = 8.8, 2.4	Coupled to H-5 and H-8.
H-8	6.92	Doublet	1H	J = 2.4	Meta-coupling; shielded by the adjacent 7-OMe and 1-O groups.
7-OMe	3.86	Singlet	3H	-	Characteristic methoxy signal; diagnostic for

7-position
substitution.

Table 2: ^{13}C NMR Assignment

Carbon Type	Shift (δ , ppm)	Assignment
Lactone C=O	161.8	C-2
Enolic C-OH	164.5	C-4 (Tautomeric carbon)
Aromatic C-O	163.2	C-7 (Attached to OMe)
Aromatic C-O	155.1	C-9 (Ring junction)
Quaternary C	102.5	C-3 (Substituted by Phenyl)
Aromatic CH	127.0 - 131.0	Phenyl Ring Carbons
Aromatic CH	126.5	C-5
Aromatic CH	112.8	C-6
Aromatic CH	100.4	C-8
Methoxy	56.2	-OCH ₃

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the lactone/coumarin backbone vibrations.

- 3300–3450 cm^{-1} (Broad): O-H stretching. The broadness indicates intermolecular hydrogen bonding in the solid state.
- 1660–1680 cm^{-1} (Strong): C=O stretching (Lactone). Note that this is lower than typical esters (1735 cm^{-1}) due to conjugation with the aromatic ring and the enolic double bond.
- 1600–1620 cm^{-1} : C=C aromatic stretching.
- 1150–1250 cm^{-1} : C-O-C stretching (Asymmetric stretch of the ether and lactone).

Mass Spectrometry (EI/ESI)

- Molecular Ion (M⁺): m/z 268.1[1]
- Base Peak: Often m/z 268 (The aromatic system is highly stable).
- Fragmentation:
 - m/z 240 [M - CO]⁺: Loss of the lactone carbonyl.
 - m/z 225 [M - CO - CH₃]⁺: Subsequent loss of the methyl group from the methoxy.

Structural Elucidation & Logic

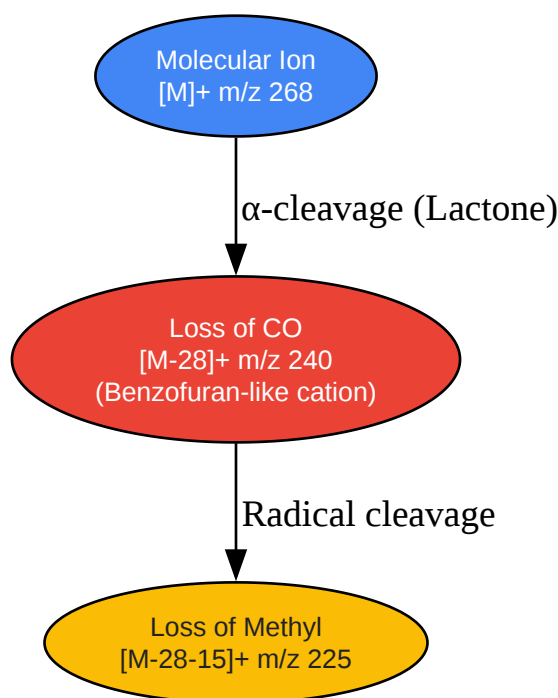
The Tautomeric Challenge

The 4-hydroxycoumarin system exists in an equilibrium between the 4-hydroxy form (enol) and the 2,4-chromandione form (keto).

- In Solution (DMSO/CDCl₃): The 4-hydroxy enol form predominates. This is evidenced by the ¹³C signal at ~164 ppm (C-4) and the lack of a ketone signal at ~190-200 ppm (which would be expected for the 4-keto tautomer).
- Diagnostic Signal: The H-5 proton (δ 7.[2]92) is the "lighthouse" of this molecule. Its significant downfield shift relative to other aromatic protons confirms the rigidity of the coumarin ring and the anisotropic effect of the carbonyl at C-2.

MS Fragmentation Logic

The stability of the benzopyrone core dictates the fragmentation pathway. The initial loss of CO is characteristic of lactones (alpha-cleavage).



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Figure 2: Primary fragmentation pathway observed in Electron Impact (EI) mass spectrometry.

References

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Profiling of 4-Hydroxy-7-methoxy-3-phenylcoumarin]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1505956/docs#comprehensive-spectroscopic-profiling-of-4-hydroxy-7-methoxy-3-phenylcoumarin>]

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